

Application Note & Protocol: Preparation of a 35% (w/w) Lithium Chromate Aqueous Solution

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Compound of Interest

Compound Name: *Lithium chromate hydrate*

Cat. No.: *B8008385*

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Abstract

This document provides a comprehensive, field-tested protocol for the preparation of a 35% (by weight) aqueous solution of lithium chromate (Li_2CrO_4). Lithium chromate solutions are utilized in specialized applications, including as a corrosion inhibitor, in certain battery technologies, and as a reagent in inorganic synthesis. Given the hazardous nature of hexavalent chromium compounds, this guide emphasizes rigorous safety procedures, accurate component measurement, and solution stability. The protocol herein is designed for researchers, chemists, and professionals in drug development and materials science, ensuring a reproducible and safe workflow.

Introduction: The Chemistry and Utility of Lithium Chromate Solutions

Lithium chromate is an inorganic salt notable for its exceptionally high solubility in water, a property that allows for the preparation of concentrated aqueous solutions. A 35% (w/w) solution represents a significant concentration, demanding precise control over preparation parameters. The primary solute species in solution is the chromate ion (CrO_4^{2-}), which imparts the characteristic yellow color.

The utility of concentrated lithium chromate solutions is primarily linked to the properties of the chromate ion, which is a potent oxidizing agent and an effective corrosion inhibitor for metals like aluminum and steel. In controlled environments, it forms a passive, protective oxide layer

on the metal surface. However, it is this same oxidative potential, coupled with the established toxicity and carcinogenicity of hexavalent chromium, that necessitates the stringent safety protocols detailed in this guide.

Materials and Equipment

Reagents

Reagent	Formula	CAS No.	Purity	Supplier Example	Notes
Lithium Chromate	Li_2CrO_4	14307-35-8	≥99%	Sigma-Aldrich	Anhydrous form preferred for direct calculation. If using the dihydrate ($\text{Li}_2\text{CrO}_4 \cdot 2\text{H}_2\text{O}$), adjust mass accordingly.
Deionized (DI) Water	H_2O	7732-18-5	Type II or better	Millipore	High purity water is critical to prevent contamination.

Equipment

- Analytical Balance (± 0.001 g readability)
- Glass Beakers (appropriate volume)
- Graduated Cylinders
- Magnetic Stirrer and Stir Bar

- Volumetric Flask (Class A)
- Spatula and Weighing Paper/Boats
- Personal Protective Equipment (PPE):
 - Chemical Splash Goggles
 - Face Shield
 - Lab Coat (Chemical Resistant)
 - Gloves (Nitrile, double-gloved recommended)
- Fume Hood
- Waste Bottle (clearly labeled for hexavalent chromium waste)

Safety Precautions: Managing Hexavalent Chromium Risks

WARNING: Lithium chromate is a hazardous substance. It is a suspected human carcinogen, is toxic if ingested or inhaled, and can cause severe skin and eye irritation. All handling and preparation steps must be performed inside a certified chemical fume hood.

- **Inhalation Hazard:** Avoid creating or inhaling dust from the solid lithium chromate.
- **Contact Hazard:** Prevent contact with skin and eyes. Wear appropriate PPE at all times. In case of contact, flush immediately with copious amounts of water for at least 15 minutes and seek medical attention.
- **Waste Disposal:** All solutions, contaminated materials (e.g., weighing paper, gloves), and rinsates must be collected in a designated hazardous waste container labeled "Hazardous Waste: Contains Hexavalent Chromium." Do not dispose of down the drain. Follow all institutional and local regulations for hazardous waste disposal.

Protocol: Step-by-Step Preparation of 100 g of 35% (w/w) Li_2CrO_4 Solution

This protocol details the preparation of 100 grams of a 35% (w/w) lithium chromate solution. The principles can be scaled as required.

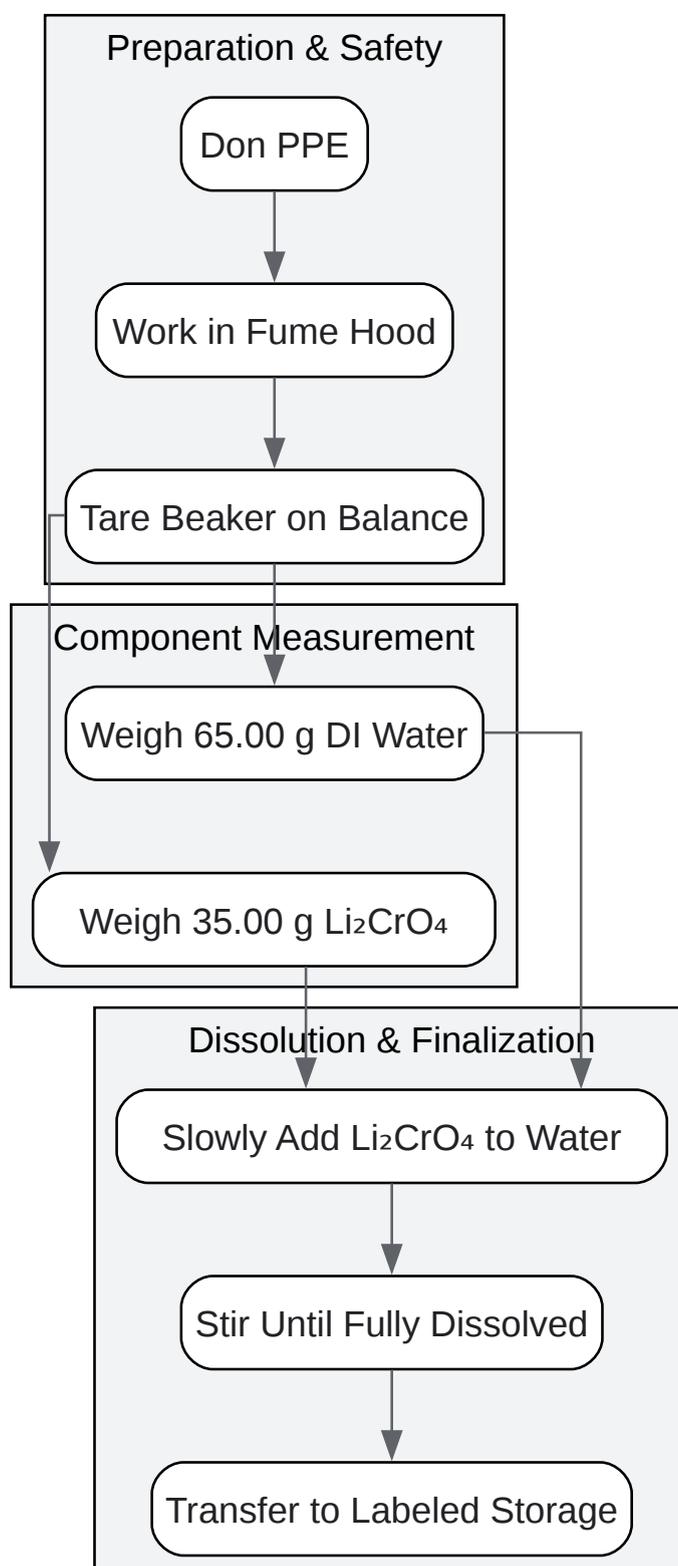
Calculation of Components

A 35% (w/w) solution contains 35 g of solute (Lithium Chromate) for every 100 g of solution.

- Mass of Lithium Chromate (Li_2CrO_4):
 - Total Mass of Solution = 100 g
 - Mass of Li_2CrO_4 = 100 g solution \times (35 g Li_2CrO_4 / 100 g solution) = 35.00 g
- Mass of Deionized Water (H_2O):
 - Mass of H_2O = Total Mass of Solution - Mass of Li_2CrO_4
 - Mass of H_2O = 100 g - 35.00 g = 65.00 g

Experimental Workflow

The following diagram outlines the logical flow of the preparation process.



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Caption: Workflow for preparing 35% lithium chromate solution.

Step-by-Step Procedure

- **Preparation:** Don all required PPE (lab coat, double gloves, chemical splash goggles, face shield). Ensure the chemical fume hood is operational.
- **Weighing Water:** Place a 150 mL beaker on the analytical balance and tare the mass. Carefully add 65.00 g of deionized water to the beaker.
- **Weighing Lithium Chromate:** On a separate piece of weighing paper or in a weighing boat, carefully weigh out 35.00 g of anhydrous lithium chromate.
- **Dissolution:** Place the beaker containing the water on a magnetic stirrer and add a stir bar. Start stirring at a moderate speed to create a vortex without splashing.
- **Addition of Solute:** Slowly and carefully add the weighed lithium chromate powder to the stirring water. **Causality Note:** Adding the solid to the liquid minimizes clumping and ensures efficient solvation. The high solubility of lithium chromate means dissolution should occur readily at room temperature.
- **Ensure Complete Dissolution:** Continue stirring until all the yellow powder has completely dissolved and the solution is clear and homogenous. This may take 5-10 minutes. Gentle warming (to 30-40°C) can be used to expedite dissolution if necessary, but is typically not required.
- **Transfer and Storage:** Once fully dissolved, carefully transfer the solution to a clean, dry, and clearly labeled storage bottle. The label should include:
 - "Lithium Chromate Solution, 35% (w/w)"
 - "DANGER: Contains Hexavalent Chromium. Carcinogen. Toxic."
 - Preparation Date and Preparer's Initials.
- **Cleanup:** Dispose of all contaminated materials (gloves, weighing paper) in the designated hazardous waste container.

Quality Control and Validation

To ensure the accuracy of the prepared solution, the following validation checks can be performed:

- **Density Measurement:** The density of the solution can be accurately measured using a pycnometer or a digital density meter. The measured density should be compared against known literature values for a 35% Li_2CrO_4 solution at a given temperature.
- **Spectrophotometric Analysis:** The concentration can be verified using UV-Vis spectrophotometry by measuring the absorbance of the chromate ion at its λ_{max} (approximately 372 nm) and comparing it to a standard curve.

Conclusion

This document outlines a reliable and safe method for the preparation of a 35% (w/w) lithium chromate aqueous solution. By adhering to the precise measurements and stringent safety protocols, researchers can confidently produce this reagent for their specific applications. The inherent hazards of lithium chromate demand the utmost respect for the handling and disposal procedures detailed herein.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 61502, Lithium chromate". PubChem, [[Link](#)].
- American Elements. "Lithium Chromate". American Elements, [[Link](#)].
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